

# Nudifloramide: A Mammalian Metabolite, Not a Natural Product of Plants

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## Compound of Interest

Compound Name: Nudifloramide

Cat. No.: B029282

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An In-depth Technical Guide on the Endogenous Occurrence and Biological Significance of **Nudifloramide**

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

Contrary to inquiries about its presence in flora, **Nudifloramide**, scientifically known as N-methyl-2-pyridone-5-carboxamide (2PY), is not a naturally occurring compound in plants. Instead, it is a significant endogenous metabolite in mammalian biological systems.

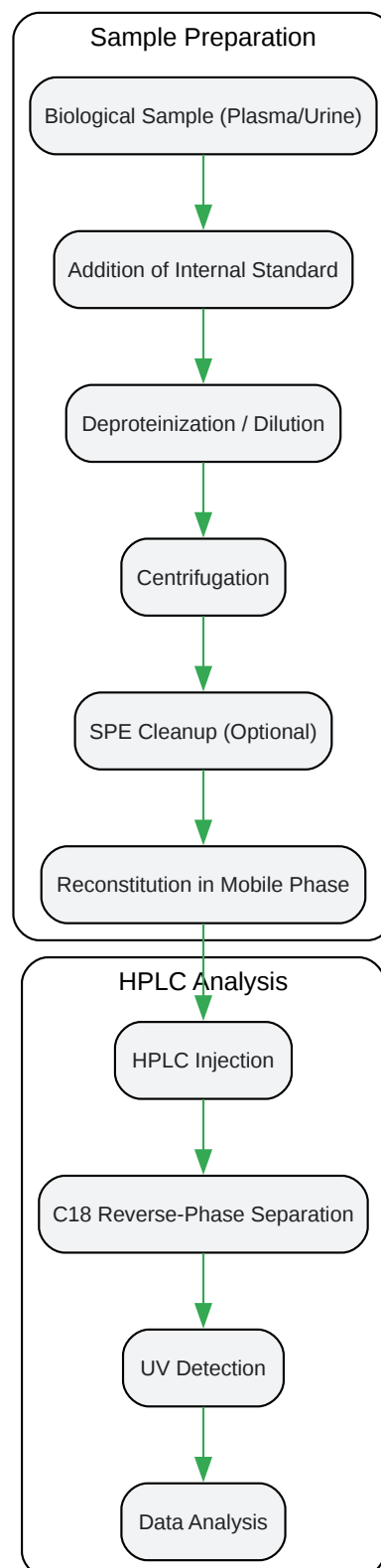
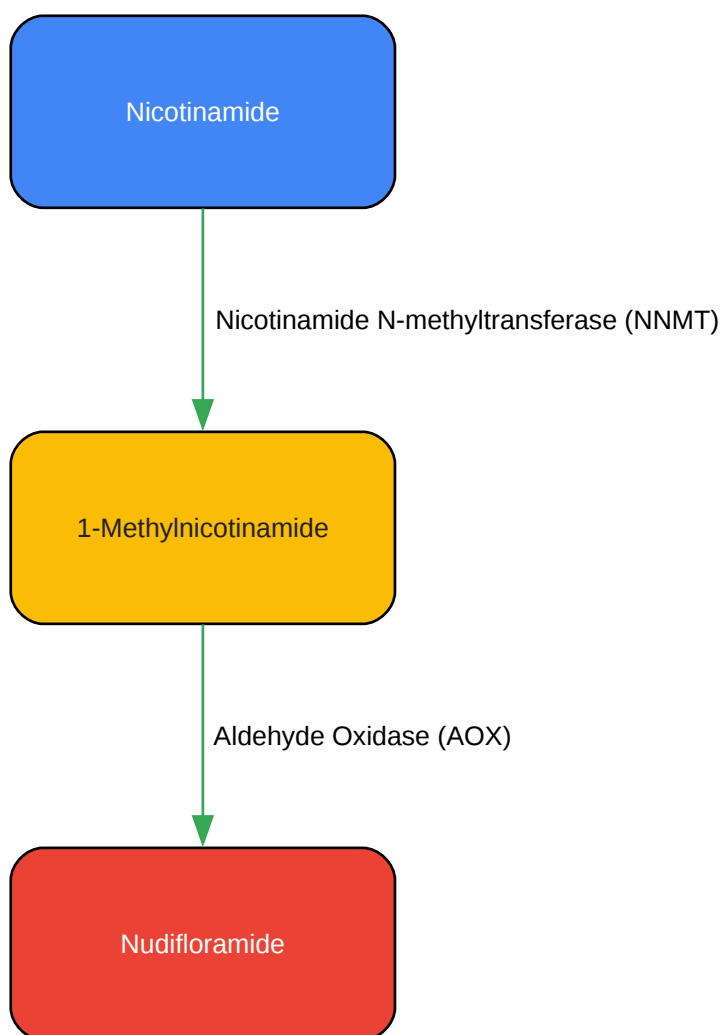
**Nudifloramide** is a downstream product of nicotinamide (a form of vitamin B3) metabolism and a terminal product of nicotinamide adenine dinucleotide (NAD<sup>+</sup>) degradation.<sup>[1][2][3][4]</sup> This technical guide provides a comprehensive overview of the biosynthesis, quantitative occurrence, and biological activity of **Nudifloramide** in mammals, with a particular focus on its clinical relevance in renal health.

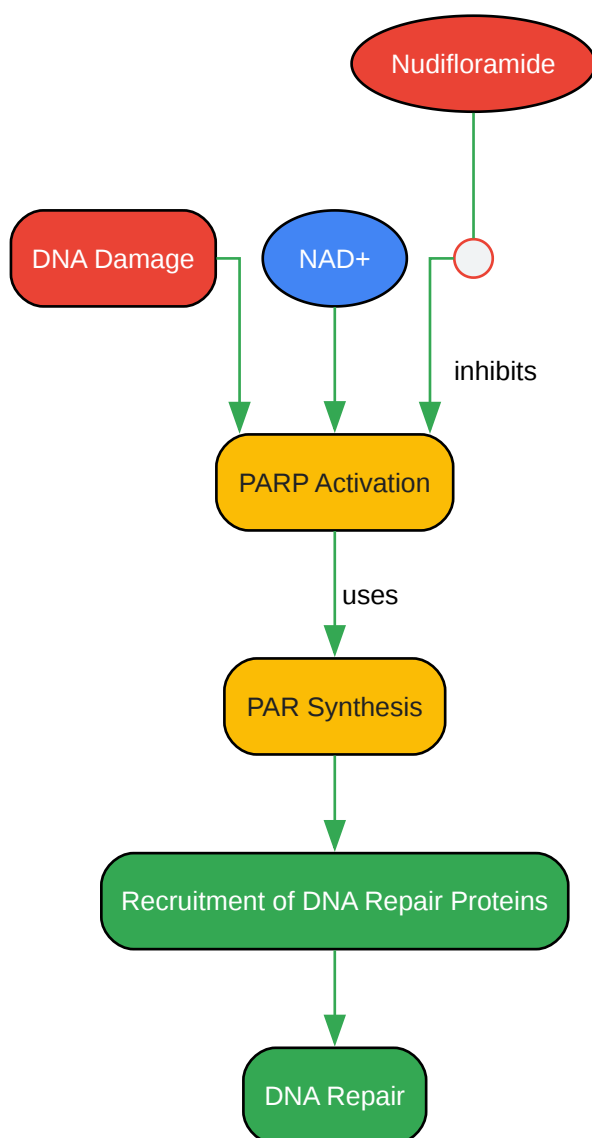
## Biosynthesis of Nudifloramide in Mammalian Systems

**Nudifloramide** is synthesized from nicotinamide through a two-step enzymatic process. The initial step involves the methylation of nicotinamide to form 1-methylnicotinamide.

Subsequently, this intermediate is oxidized by the enzyme aldehyde oxidase (AOX) to yield

**Nudifloramide**.<sup>[2]</sup> This metabolic pathway is a crucial route for the catabolism and elimination of excess nicotinamide.





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